

Essential Safety and Operational Guide for 3-Bromo-4-isopropoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3-Bromo-4-isopropoxybenzaldehyde
Cat. No.:	B112198

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, handling procedures, and disposal plans for **3-Bromo-4-isopropoxybenzaldehyde**. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-4-isopropoxybenzaldehyde is an aromatic aldehyde containing a bromine substituent. While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from structurally similar compounds such as 3-bromobenzaldehyde, 4-bromobenzaldehyde, and 3-bromo-4-hydroxybenzaldehyde, along with general knowledge of halogenated organic compounds, indicate that it should be handled with care. The primary hazards are expected to be skin and eye irritation, potential for respiratory irritation, and possible harm if swallowed.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 or equivalent standards. ^[1] A face shield should be worn over safety glasses when there is a risk of explosion or significant splash hazard. ^{[1][2]}
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended for handling organic solvents and similar compounds. ^{[3][4]} Always inspect gloves for integrity before use and change them immediately upon contamination. ^[2]
Body Protection	Laboratory Coat	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned. ^[2]
Respiratory Protection	Respirator	Use in a well-ventilated area or a chemical fume hood is required. ^{[5][6]} If dust or aerosols are generated and engineering controls are insufficient, a NIOSH/MSHA approved respirator should be used. ^{[5][7]}
Footwear	Closed-toe Shoes	Shoes that cover the entire foot are mandatory. ^{[2][8]}

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[7][9] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[10]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[7][9][10] If skin irritation persists, seek medical attention.[9]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing.[7][9] If not breathing, give artificial respiration.[7] If symptoms persist, call a physician.[9]
Ingestion	Do NOT induce vomiting.[5][7] Clean mouth with water and drink plenty of water afterwards.[9] Seek immediate medical attention.[10]

Handling and Storage

Proper handling and storage are essential to minimize risks.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][9]
- Wash hands thoroughly after handling.[7][9]
- Do not eat, drink, or smoke when using this product.[4][7]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][9]
- Keep away from heat, sparks, and open flames.[10]
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[4][5]

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, using fume hoods to exhaust vapors.[3]
- Contain: For small spills, use an inert absorbent material like vermiculite, sand, or earth to contain the spill.[5]
- Collect: Carefully sweep or shovel the absorbed material into a suitable, labeled container for disposal.[4]
- Clean: Clean the spill area thoroughly.
- PPE: Always wear appropriate PPE during spill cleanup.[3]

Disposal:

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.[7][9]
- This material should be disposed of as hazardous waste. It is generally classified as a halogenated organic waste.[6]
- Do not allow the product to enter drains.

Physical and Chemical Properties

The following table summarizes key physical and chemical properties based on data for similar compounds.

Property	Value
Physical State	Solid[4][9]
Appearance	No information available for the specific compound. Similar compounds are yellow or off-white.[4]
Molecular Weight	257.11 g/mol
Melting Point	Not available. For 3-Bromo-4-hydroxybenzaldehyde: 130 - 135 °C.[9] For 3-bromobenzaldehyde: 18 - 21 °C.[4]
Boiling Point	Not available. For 3-bromobenzaldehyde: 228 - 230 °C.[4]
Flash Point	Not available. For 3-bromobenzaldehyde: 95 °C / 203 °F.[4]

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